

Nlrp3-IN-28: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nlrp3-IN-28*

Cat. No.: *B15610056*

[Get Quote](#)

An In-depth Technical Guide on the NLRP3 Inhibitor Nlrp3-IN-28

Introduction: The NOD-like receptor protein 3 (NLRP3) inflammasome is a critical component of the innate immune system, playing a pivotal role in the inflammatory response to a wide range of danger signals. Dysregulation of the NLRP3 inflammasome is implicated in a host of inflammatory and autoimmune diseases. **Nlrp3-IN-28** is a potent and selective small molecule inhibitor of the NLRP3 inflammasome, offering a promising therapeutic avenue for these conditions. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Nlrp3-IN-28**, along with detailed experimental protocols for its characterization.

Chemical Structure and Physicochemical Properties

Nlrp3-IN-28, also known as compound N77, is a novel pyroptosis inhibitor. Its chemical and physical properties are summarized in the table below.[\[1\]](#)

Property	Value
IUPAC Name	5-(1-methyl-5-(4-(trifluoromethyl)-2-hydroxyphenyl)-1H-pyrazol-3-yl)-1,3,4-oxathiazol-2-one
SMILES	<chem>O=S(C1=NN=C(C2=C(O)C=C(C(F)(F)F)C=C2)C=C1)(C)=O</chem> [1]
Molecular Formula	C12H9F3N2O3S [1]
Molecular Weight	318.27 g/mol [1]
CAS Number	2922814-80-8 [1]

Pharmacological Properties

Nlrp3-IN-28 is a potent inhibitor of NLRP3-mediated pyroptosis. The key pharmacological data is presented in the table below.

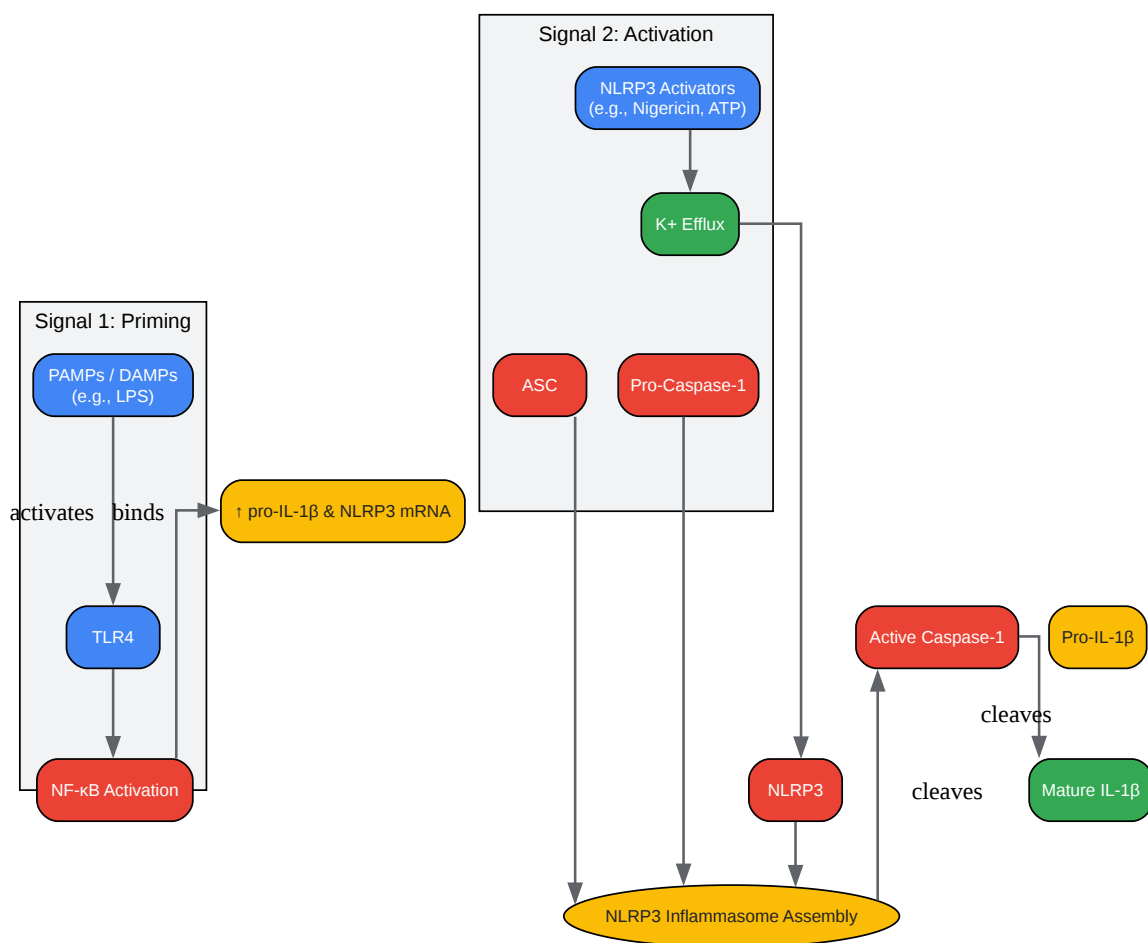
Parameter	Value	Species/Cell Line	Assay Conditions
EC50 (Pyroptosis Inhibition)	0.07 μ M	Not specified	Nigericin-induced pyroptosis [1]

Mechanism of Action

Nlrp3-IN-28 is reported to act as a pyroptosis inhibitor by modulating glutathionylation to suppress the NLRP3-related signal pathway.[\[1\]](#) The precise mechanism likely involves the regulation of protein S-glutathionylation, a reversible post-translational modification that plays a role in cellular redox signaling and can influence the activation of the NLRP3 inflammasome.

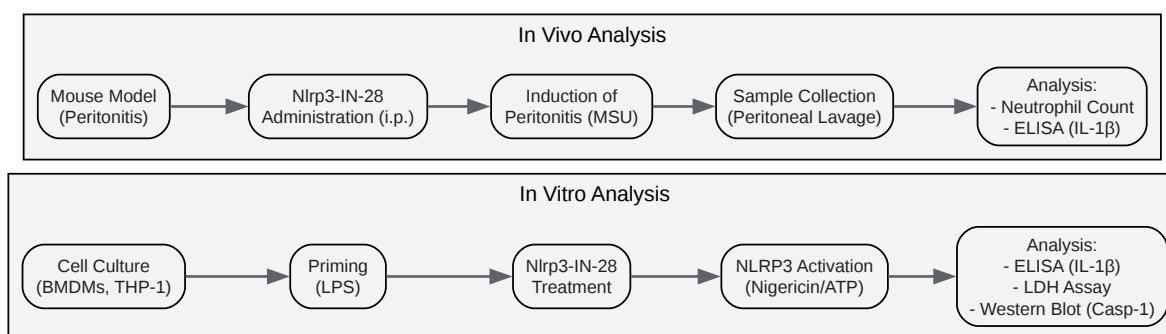
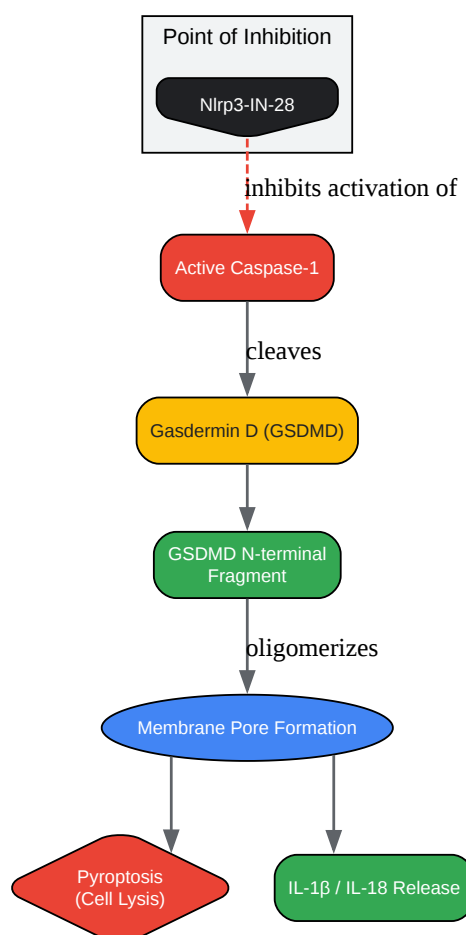
Signaling Pathways

The activation of the NLRP3 inflammasome and subsequent pyroptosis is a multi-step process. Below are diagrams illustrating the canonical NLRP3 inflammasome activation pathway and the pyroptosis signaling pathway, highlighting the potential point of intervention for **Nlrp3-IN-28**.



[Click to download full resolution via product page](#)

Caption: Canonical NLRP3 Inflammasome Activation Pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Nlrp3-IN-28: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610056/docs#nlrp3-in-28-a-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b15610056/docs#nlrp3-in-28-a-technical-guide-for-researchers-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

